

Application Notes and Protocols for XL-228 In Vitro Assays

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Compound of Interest				
Compound Name:	XI-228			
Cat. No.:	B611969	Get Quote		

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Abstract

XL-228 is a potent, multi-targeted small molecule kinase inhibitor with significant antiproliferative activity across a range of cancer cell lines. These application notes provide detailed protocols for in vitro assays to characterize the activity of **XL-228**, including its kinase inhibition profile, effects on cell viability, and impact on cell cycle progression and downstream signaling pathways.

Introduction

XL-228 is a novel anticancer agent that targets several key kinases involved in cancer cell proliferation, survival, and metastasis.[1] It has demonstrated potent inhibitory activity against the Bcr-Abl fusion protein, including the T315I mutant which is resistant to other targeted therapies.[1][2] Additionally, **XL-228** targets the insulin-like growth factor 1 receptor (IGF-1R), a critical mediator of tumor growth and survival.[1] Its broad kinase inhibition profile also includes Src family kinases, Aurora kinases, and fibroblast growth factor receptors (FGFRs).[3][4] These notes offer standardized in vitro methods to investigate the mechanism of action and cellular effects of **XL-228**.

Data Presentation

Table 1: In Vitro Inhibitory Activity of XL-228

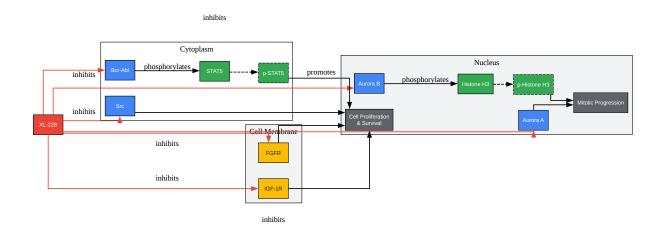


Target Kinase	IC50 (nM)	Cellular Effect	Cell Line Example	Reference
Bcr-Abl (wild- type)	5	Inhibition of STAT5 phosphorylation	K562	[2][3]
Bcr-Abl (T315I mutant)	1.4	Overcomes imatinib and dasatinib resistance	-	[2]
Aurora A	3.1	Disruption of mitotic spindle formation	HeLa	[2][3]
Aurora B	-	Inhibition of Histone H3 phosphorylation	-	[4]
IGF-1R	1.6	Inhibition of tumor growth and survival	Various	[2][3]
Src	6.1	-	-	[2][3]
Lyn	2	-	-	[2]
FGFR1-3	Sub-20nM (FGFR2)	-	-	[4]
ALK	-	-	-	[4]

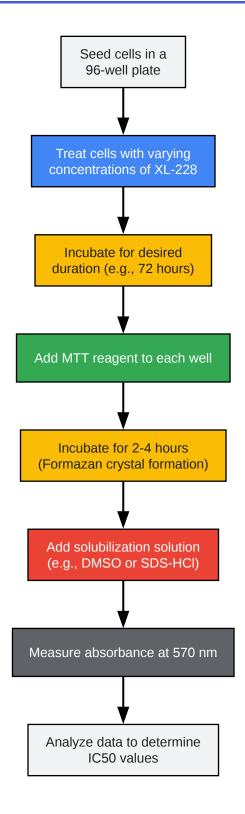
Note: IC50 values may vary depending on the specific assay conditions.

Mandatory Visualizations









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- To cite this document: BenchChem. [Application Notes and Protocols for XL-228 In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611969#xl-228-in-vitro-assay-protocol]

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